

Solubility of Gadolinium(III) Nitrate Hexahydrate in Organic Solvents: A Technical Guide

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest		
Compound Name:	Gadolinium(III) nitrate hexahydrate	
Cat. No.:	B021557	Get Quote

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of **gadolinium(III) nitrate hexahydrate** in various organic solvents. Given the limited availability of specific quantitative data for **gadolinium(III) nitrate hexahydrate**, this document leverages available data for the chemically similar lanthanum(III) nitrate hexahydrate to provide a substantive reference point for researchers. The methodologies for determining solubility and a conceptual workflow for the application of gadolinium compounds as MRI contrast agents are also detailed.

Introduction to Gadolinium(III) Nitrate Hexahydrate

Gadolinium(III) nitrate hexahydrate, with the chemical formula Gd(NO₃)₃·6H₂O, is a white, crystalline, and hygroscopic solid.[1] It is a salt of the rare earth metal gadolinium, which is known for its high magnetic moment. This property makes its compounds particularly useful as contrast agents in Magnetic Resonance Imaging (MRI) to enhance the visibility of internal body structures.[2] The solubility of this compound is a critical parameter for its application in various fields, including in the preparation of precursor solutions for materials synthesis and in the formulation of pharmaceuticals. While it is known to be highly soluble in water, its solubility in organic solvents is less documented but equally important for many chemical processes.[2][3]

Quantitative Solubility Data



Precise, quantitative solubility data for **gadolinium(III) nitrate hexahydrate** in a wide range of organic solvents is not readily available in published literature. However, due to the chemical similarities among lanthanide elements, the solubility of lanthanum(III) nitrate hexahydrate can serve as a useful analogue. The following table summarizes the solubility of lanthanum(III) nitrate hexahydrate in various organic solvents, providing an estimate of the expected solubility behavior of **gadolinium(III) nitrate hexahydrate**.

Table 1: Solubility of Lanthanum(III) Nitrate Hexahydrate in Selected Organic Solvents at 25°C

Solvent	Chemical Formula	Solubility (g/100 g of solvent)
Methanol	CH₃OH	155.8
Ethanol	C ₂ H ₅ OH	125.6
1-Propanol	С₃Н₂ОН	89.4
2-Propanol	С₃Н₂ОН	65.2
1-Butanol	C4H9OH	72.9
Acetone	C ₃ H ₆ O	108.3
Ethyl Acetate	C4H8O2	35.7
Diethyl Ether	C4H10O	1.2

Data extracted from "A STUDY OF LANTHANUM NITRATE 6-HYDRATE IN NON-AQUEOUS SOLVENTS" by Dorothy Ann Palmer, a PhD thesis from the University of Illinois, 1953.[5]

Experimental Protocols for Solubility Determination

The determination of the solubility of a compound like **gadolinium(III) nitrate hexahydrate** in organic solvents involves several established methods. A general experimental workflow is outlined below.

Isothermal Equilibrium Method



A common and reliable method for determining solubility is the isothermal equilibrium method. This procedure involves the following steps:

- Preparation of Supersaturated Solution: An excess amount of the solute, gadolinium(III)
 nitrate hexahydrate, is added to a known volume of the organic solvent in a sealed
 container.
- Equilibration: The container is placed in a constant-temperature bath and agitated for an
 extended period (typically 24-72 hours) to ensure that equilibrium is reached between the
 dissolved and undissolved solute.
- Phase Separation: After equilibration, the agitation is stopped, and the solid phase is allowed to settle. A sample of the clear, saturated supernatant is then carefully withdrawn using a syringe fitted with a filter to prevent the transfer of any solid particles.
- Concentration Analysis: The concentration of the gadolinium salt in the sampled solution is then determined using a suitable analytical technique. Common methods include:
 - Gravimetric Analysis: The solvent is evaporated from a known mass of the solution, and the mass of the remaining solid residue is determined.
 - Titration: The concentration of the gadolinium(III) ion can be determined by complexometric titration with a standard solution of a chelating agent like EDTA.
 - Inductively Coupled Plasma Optical Emission Spectrometry (ICP-OES): This is a highly sensitive method for determining the concentration of metal ions in a solution.
 - UV-Vis Spectroscopy: If the gadolinium salt or a complex of it has a characteristic absorbance, its concentration can be determined by measuring the absorbance at a specific wavelength.

Solvent Extraction Technique

Solvent extraction can also be employed to study the partitioning of lanthanide nitrates between an aqueous phase and an immiscible organic phase, which can provide insights into their relative solubilities and complex formation.[7] This involves:

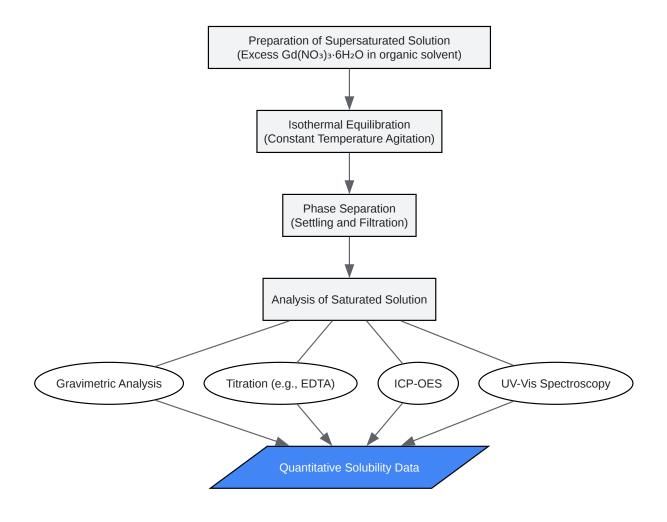


- Preparation of Phases: An aqueous solution containing the lanthanide nitrate and an immiscible organic solvent are prepared.
- Extraction: The two phases are mixed vigorously to facilitate the transfer of the solute from one phase to the other until equilibrium is reached.
- Phase Separation: The mixture is allowed to separate into two distinct layers.
- Analysis: The concentration of the lanthanide in both phases is determined to calculate the distribution coefficient, which is related to its solubility in the organic phase.

Visualization of Logical Relationships Experimental Workflow for Solubility Determination

The following diagram illustrates the general workflow for determining the solubility of **gadolinium(III) nitrate hexahydrate** using the isothermal equilibrium method.





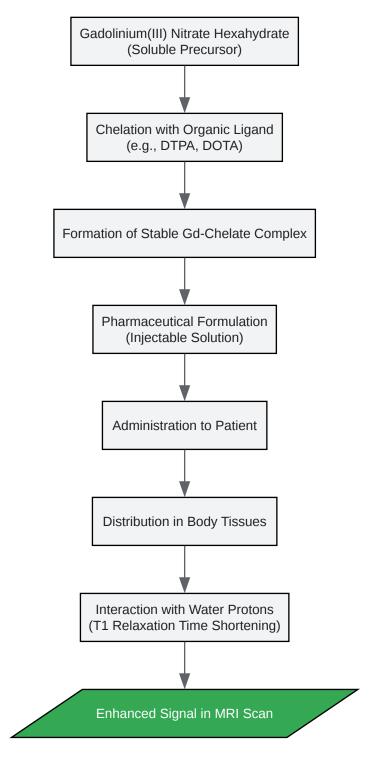
Click to download full resolution via product page

Solubility Determination Workflow

Conceptual Pathway for MRI Contrast Agent Application

Gadolinium(III) nitrate hexahydrate serves as a precursor for the synthesis of gadolinium-based MRI contrast agents. The logical relationship from the soluble salt to its function in medical imaging is depicted below.





Click to download full resolution via product page

MRI Contrast Agent Application Pathway

Conclusion



While direct quantitative solubility data for **gadolinium(III) nitrate hexahydrate** in organic solvents remains a gap in the scientific literature, the data available for lanthanum(III) nitrate hexahydrate offers a valuable and scientifically sound approximation. The experimental protocols outlined in this guide provide a clear framework for researchers to determine the solubility of this compound in their specific solvent systems of interest. Understanding the solubility is paramount for the effective use of **gadolinium(III) nitrate hexahydrate** as a precursor in the synthesis of advanced materials and as a key component in the development of next-generation medical imaging agents.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. Lanthanum nitrate hexahydrate | H12LaN3O15 | CID 16211478 PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. ProChem Gadolinium Nitrate, 99.9% High-Purity Material [prochemonline.com]
- 3. americanelements.com [americanelements.com]
- 4. Gadolinium(III) nitrate, hexahydrate (1:3:6) | GdH12N3O15 | CID 209258 PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. ttu-ir.tdl.org [ttu-ir.tdl.org]
- 6. Speciation of lanthanide ions in the organic phase after extraction from nitrate media by basic extractants PMC [pmc.ncbi.nlm.nih.gov]
- 7. Determination of stability constants of lanthanide nitrate complex formation using a solvent extraction technique [inis.iaea.org]
- To cite this document: BenchChem. [Solubility of Gadolinium(III) Nitrate Hexahydrate in Organic Solvents: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b021557#gadolinium-iii-nitrate-hexahydrate-solubility-in-organic-solvents]

Disclaimer & Data Validity:







The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com